

Technical Support Center: Optimizing NuPro® Levels for Maximum Feed Efficiency

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Compound of Interest

Compound Name: NuPro

Cat. No.: B1166724

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Welcome to the technical support center for **NuPro®**, a functional nutrient source designed to enhance animal performance. This guide is intended for researchers, scientists, and drug development professionals to provide troubleshooting assistance and answers to frequently asked questions (FAQs) encountered during the optimization of **NuPro®** in feed formulations.

Frequently Asked Questions (FAQs)

Q1: What is **NuPro®** and what are its key functional components?

A1: **NuPro®** is a natural ingredient derived from the yeast strain *Saccharomyces cerevisiae*. It is a concentrated source of highly digestible and functional nutrients.^{[1][2]} Its key components include:

- Nucleotides: Essential for rapidly dividing tissues, such as the gut and immune cells.^{[3][4]} **NuPro®** contains an estimated 5% nucleotides on a dry weight basis.^{[5][6]}
- Glutamic Acid, Amino Acids, and Peptides: Provide readily available building blocks for protein synthesis and support gut health.^{[1][2]}
- Inositol: A vitamin-like substance that plays a role in various metabolic processes.^{[2][3]}

Q2: What is the recommended inclusion rate for **NuPro®**?

A2: The optimal inclusion rate of **NuPro®** can vary depending on the species, age of the animal, and specific production goals. However, general recommendations are as follows:

- Aquaculture: 1% to 2% (10-20 kg/mT) in commercial feeds.[5]
- Swine (Nursery Pigs): Can be used at rates of 1.5% to 5% to replace other protein sources like spray-dried plasma protein.[3]
- Poultry (Broilers): Typically included at 1% to 4% in starter feeds for the first 7 days.[7][8] Some studies have used 2% in the first 7-14 days.[8][9]
- General Livestock: A general inclusion rate of 2-10% per kg of base mix has been suggested.[10]

Q3: Can **NuPro®** replace other protein sources in a diet?

A3: Yes, **NuPro®** can be a cost-effective replacement for other protein sources such as fish meal or soybean meal.[5] In swine nursery diets, it has been successfully used to replace spray-dried plasma protein.[3] When replacing other proteins, it is important to consider the overall amino acid profile of the diet to ensure it meets the nutritional requirements of the animal.

Q4: How should **NuPro®** be stored?

A4: **NuPro®** is extremely hygroscopic, meaning it readily absorbs moisture from the air. It should be stored in a cool, dry area in a tightly closed container when not in use.[1] Pallets should not be stacked.[1]

Troubleshooting Guide

Problem 1: Inconsistent or suboptimal growth performance after **NuPro®** inclusion.

- Possible Cause 1: Incorrect Inclusion Rate.
 - Solution: Review the recommended inclusion rates for the specific species and life stage. For young animals, particularly in the starter phase, a higher inclusion rate may be beneficial.[7][11] Conversely, exceeding the optimal level may not provide additional benefits and could be uneconomical.
- Possible Cause 2: Variation in **NuPro®** Batch Composition.

- Solution: While **NuPro**® is a consistent product, slight variations between batches can occur.[8][9] If you observe unexpected results, contact your supplier for the certificate of analysis for the specific batch to ensure it meets specifications.
- Possible Cause 3: Suboptimal Feed Formulation.
 - Solution: **NuPro**® is a component of a complete diet. Ensure that the overall diet is balanced for energy, amino acids, vitamins, and minerals. **NuPro**® can be added "over the top" of a formulation or used to replace other protein sources.[5] If replacing a protein source, a reformulation of the diet may be necessary to maintain the desired nutritional profile.

Problem 2: Feed refusal or reduced feed intake.

- Possible Cause 1: Palatability.
 - Solution: While **NuPro**® is generally considered palatable, sudden changes in diet composition can sometimes lead to temporary feed refusal. Introduce diets containing **NuPro**® gradually over a few days to allow animals to adapt.
- Possible Cause 2: Improper Mixing.
 - Solution: Ensure **NuPro**® is thoroughly and evenly mixed into the feed to prevent "hot spots" of concentrated product. Uneven mixing can affect the taste and nutrient distribution of the feed.

Problem 3: Diarrhea or loose stools in young animals.

- Possible Cause 1: High Inclusion in a Sensitive Gut.
 - Solution: While **NuPro**® is intended to support gut health, its high concentration of digestible nutrients could be rich for a compromised or very young digestive system.[12] In rare cases of loose stools, consider reducing the inclusion rate temporarily and then gradually increasing it back to the target level as the animal's digestive system adapts.[12] Studies have shown that **NuPro**® can help reduce the incidence of diarrhea in weanling pigs.[3][4]

Data Presentation

Table 1: Recommended **NuPro®** Inclusion Rates by Species

Species	Life Stage	Recommended Inclusion Rate (%)	Reference(s)
Aquaculture	General	1 - 2%	[5]
Atlantic Salmon (fry)	0.6% (6 kg/T)	[13]	
Swine	Nursery (Phase 1)	up to 5%	[3]
Nursery (Phase 2)	up to 2.5%	[3]	
Lactating Sows	30-60 g/day	[11]	
Poultry	Broiler (Starter)	1 - 4%	[7]
Broiler (Starter)	2% for first 7-14 days	[8][9]	

Table 2: Performance Improvements with **NuPro®** Supplementation

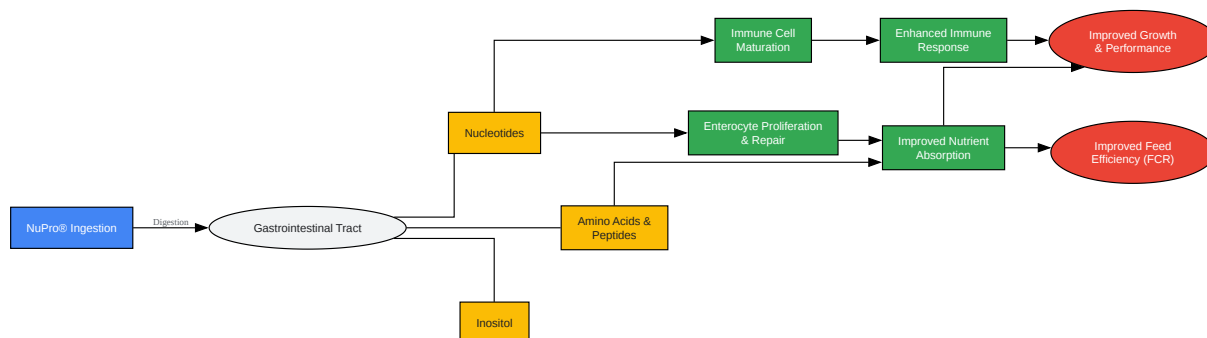
Species	Parameter	Improvement	Reference(s)
Litopenaeus vannamei	Feed Conversion Ratio (FCR)	14% improvement	[5]
Swine (Nursery)	Average Daily Gain (ADG)	Increased compared to control	[11][14]
Feed Intake	Increased by 7-15%	[14]	
Broiler Chickens	Feed Conversion	Significantly lower than control	[8][9]
Growth Rate	Positive impact	[7]	
Atlantic Salmon	Growth	Significantly increased	[13]

Experimental Protocols

Protocol 1: Evaluating the Efficacy of **NuPro**® in Broiler Starter Diets

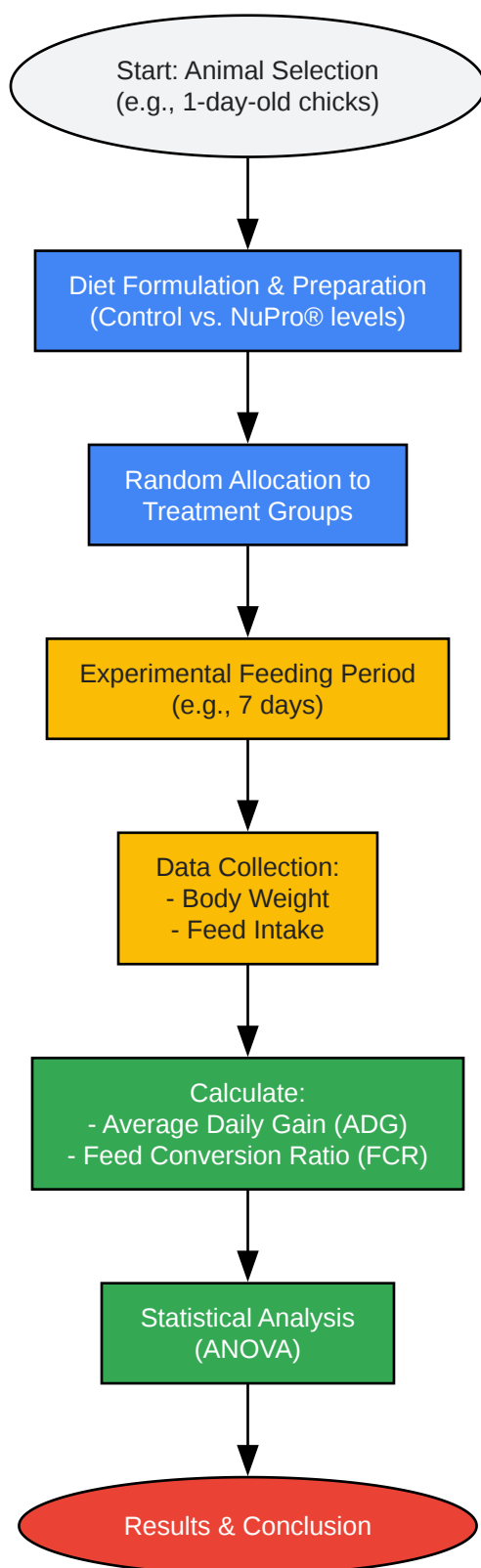
- Objective: To determine the effect of **NuPro**® supplementation on the growth performance and feed efficiency of broiler chickens during the starter phase (days 1-7).
- Experimental Design:
 - A total of 500 one-day-old male broiler chicks (e.g., Ross 308) are randomly allocated to five treatment groups, with 100 birds per group.[\[7\]](#)
 - The treatment groups are as follows:
 - T1 (Control): Standard starter diet without **NuPro**®.
 - T2: Standard starter diet with 1% **NuPro**® (10 g/kg) replacing soybean meal.[\[7\]](#)
 - T3: Standard starter diet with 2% **NuPro**® (20 g/kg) replacing soybean meal.[\[7\]](#)
 - T4: Standard starter diet with 3% **NuPro**® (30 g/kg) replacing soybean meal.[\[7\]](#)
 - T5: Standard starter diet with 4% **NuPro**® (40 g/kg) replacing soybean meal.[\[7\]](#)
 - Birds are housed in appropriate pens with controlled environmental conditions.
 - Feed and water are provided ad libitum.
- Data Collection:
 - Body weight and feed intake are measured on days 1 and 7.
 - Feed conversion ratio (FCR) is calculated (feed intake / body weight gain).
- Statistical Analysis: Data are analyzed using ANOVA to determine significant differences between treatment groups.

Visualizations



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Caption: Mode of action of **NuPro®** on gut health and animal performance.



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Caption: General experimental workflow for evaluating **NuPro®** efficacy.

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